

# Proper Disposal Procedures for E6801

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## Compound of Interest

Compound Name:	E6801
CAS No.:	528859-04-3
Cat. No.:	B1671027

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The following provides a comprehensive guide to the proper disposal of **E6801**, a partial agonist of the 5-HT<sub>6</sub> receptor, intended for researchers, scientists, and drug development professionals. This information is essential for maintaining laboratory safety and ensuring environmental compliance.

Chemical Identification:

- IUPAC Name: 6-Chloro-N-{3-[2-(dimethylamino)ethyl]-1H-indol-5-yl}imidazo[2,1-b][1][2]thiazole-5-sulfonamide[1]
- CAS Number: 528859-04-3[1]
- Molecular Formula: C<sub>17</sub>H<sub>18</sub>ClN<sub>5</sub>O<sub>2</sub>S<sub>2</sub>[1]
- Molar Mass: 423.94 g/mol [1]

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is critical to handle **E6801** with appropriate personal protective equipment (PPE). While a specific Safety Data Sheet (SDS) for **E6801** is not readily available, the molecular structure suggests potential hazards.

Recommended PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If handling the compound as a powder or creating aerosols, a fume hood or appropriate respiratory protection should be used.

## Step-by-Step Disposal Protocol

The disposal of **E6801** must be handled as hazardous chemical waste. Do not dispose of **E6801** down the drain or in regular trash.

- Waste Identification and Segregation:
  - **E6801** waste should be classified as hazardous chemical waste.
  - Segregate **E6801** waste from other waste streams to avoid incompatible chemical reactions. Keep it separate from strong acids, bases, and oxidizing agents.
- Containerization:
  - Use a designated, leak-proof, and chemically compatible waste container. A high-density polyethylene (HDPE) or glass container is recommended.
  - The container must be in good condition with a secure screw-top cap.
  - Never mix different waste chemicals in the same container without first verifying their compatibility.
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste."
  - The label must include:

- The full chemical name: "6-Chloro-N-{3-[2-(dimethylamino)ethyl]-1H-indol-5-yl}imidazo[2,1-b][1,2]thiazole-5-sulfonamide" and the identifier "**E6801**".
  - An estimate of the concentration and volume of the waste.
  - The date the waste was first added to the container.
  - The name of the principal investigator or laboratory contact.
- Storage:
    - Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.
    - The SAA should be under the control of the laboratory personnel and away from general traffic.
    - Ensure secondary containment is used to capture any potential leaks.
  - Disposal Request:
    - Once the waste container is full or is no longer being added to, arrange for its disposal through your institution's Environmental Health and Safety (EHS) department.
    - Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve filling out an online form or a physical tag.

## Decontamination of Empty Containers and Glassware

- Triple Rinsing: Empty containers that held **E6801** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).
- Rinsate Collection: The first rinsate is considered hazardous and must be collected and disposed of as hazardous waste. Subsequent rinsates may, depending on institutional policy, be permissible for drain disposal, but it is best practice to collect all rinsates as hazardous waste.

- **Container Disposal:** After triple rinsing and air drying, deface the original label and dispose of the container according to your institution's guidelines for clean lab glass or plastic.

## Quantitative Data Summary

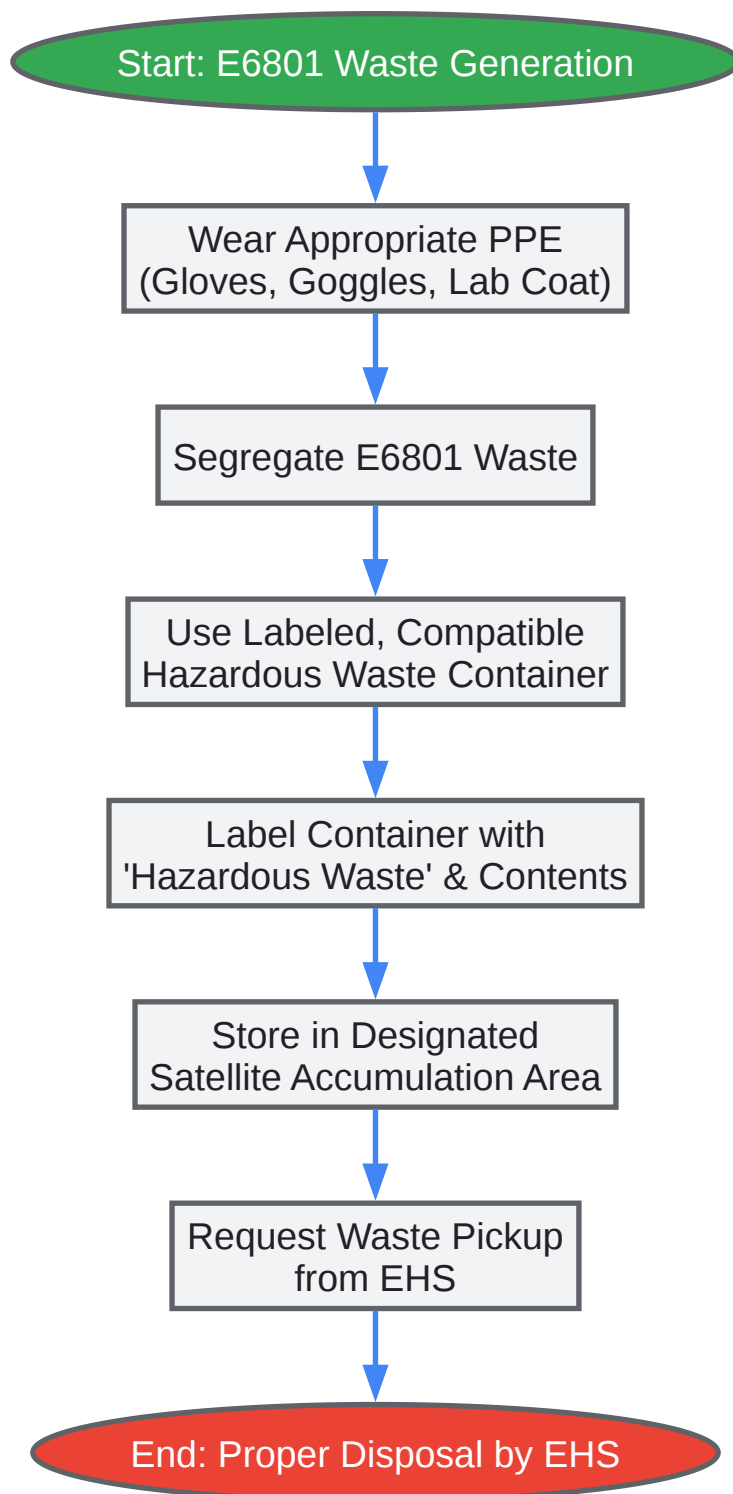
As no specific quantitative disposal limits for **E6801** were found, general hazardous waste accumulation limits apply.

Parameter	Limit	Regulation
Maximum Volume in SAA	55 gallons	US EPA
Maximum Time in SAA	Varies by generator status	US EPA

## Experimental Protocols

No specific experimental protocols for the disposal of **E6801** were found in the search results. The procedures outlined above are based on standard best practices for the disposal of laboratory chemicals.

## Disposal Workflow Diagram



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Caption: **E6801** Chemical Waste Disposal Workflow.

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## References

- [1. E-6801 - Wikipedia \[en.wikipedia.org\]](#)
- [2. le-ukraine.com.ua \[le-ukraine.com.ua\]](#)
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